

A Researcher's Guide to Commercial Ferrous Ion (Fe^{2+}) Assay Kits

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Compound of Interest

Compound Name: Ferrous ion

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For researchers, scientists, and professionals in drug development, the accurate quantification of ferrous iron (Fe^{2+}) is crucial in a multitude of research areas, including the burgeoning field of ferroptosis, as well as studies on oxidative stress, and iron metabolism.[1][2][3] The selection of an appropriate assay kit is a critical first step to ensure reliable and reproducible results. This guide provides a side-by-side comparison of popular commercial **ferrous ion** assay kits, supported by publicly available data from manufacturers.

Performance Characteristics of Commercial Ferrous Ion Assay Kits

The performance of various commercially available **ferrous ion** assay kits is summarized below. The data presented is based on information provided by the manufacturers and should be considered in the context of your specific experimental needs, including sample type, expected ferrous iron concentration, and available laboratory equipment.

Kit Name (Catalog No.)	Manufacturer	Detection Method	Detection Range	Sensitivity	Sample Types	Assay Time
Iron Assay Kit (ab83366)	Abcam	Colorimetric (Ferene-based)	8 μ M - 200 μ M	< 8 μ M	Biological Samples	1.5 hours
Ferrous Iron (Fe ²⁺) Assay Kit (NBP3-25791)	Novus Biologicals	Colorimetric	1.43 μ M - 358.1 μ M (0.08 - 20 mg/L)	1.43 μ M (0.08 mg/L)	Not Specified	Not Specified
Ferrous Iron (Fe ²⁺) Assay Kit (NBP3-25796)	Novus Biologicals	Colorimetric	0.4 μ M - 50 μ M	0.4 μ M	Serum, Animal and Plant Tissue	Not Specified
Ferrous Iron assay kit (MBS2567951)	MyBioSource	Colorimetric	0.4 μ M - 50 μ M	0.4 μ M	Serum, Cells, Animal and Plant Tissue	Not Specified
Iron Assay Kit (Colorimetric)	RayBiotech	Colorimetric	3.91 μ M - 250 μ M	0.27 μ M	Plasma, Serum, Cell Lysates	~30 minutes
Iron Colorimetric Assay Kit (Ferrozine Method)	AdipoGen Life Sciences	Colorimetric (FerroZine)	Not Specified	Not Specified	Not Specified	Not Specified
Iron Colorimetric Assay Kit	APExBIO	Colorimetric (Ferene S)	8 μ M - 400 μ M	Not Specified	Various Biological Samples	~1 hour

Ferrous Iron						
Colorimetric Assay Kit (E-BC-K773-M)	Elabscience	Colorimetric	Not Specified	Not Specified	Serum, Tissue	Not Specified
Cell Ferrous Iron						
Colorimetric Assay Kit (EEA008)	Thermo Fisher Scientific	Colorimetric	Not Specified	Not Specified	Cell Samples	Not Specified
Ferrous Iron Chelating (FIC) Assay Kit						
Zen-Bio		Colorimetric (Ferrozine)	Not Specified	Not Specified	Not Specified	~20 minutes

Disclaimer: The data in this table is compiled from the manufacturers' product datasheets. Performance may vary under different experimental conditions. It is recommended to consult the product manual for the most accurate and up-to-date information.

Experimental Principles and Protocols

The majority of the compared kits employ a colorimetric detection method. The fundamental principle involves the reaction of **ferrous ions** (Fe^{2+}) with a chromogenic probe to produce a colored complex. The intensity of the color, which is directly proportional to the Fe^{2+} concentration, is then measured using a microplate reader at a specific wavelength, typically between 560 nm and 593 nm.[\[1\]](#)[\[4\]](#)[\[5\]](#)

A common chromogenic agent used in these assays is ferrozine or a derivative like ferene.[\[3\]](#) [\[4\]](#) In a typical assay, an acidic buffer is used to release iron from carrier proteins.[\[4\]](#) To measure total iron (Fe^{2+} and Fe^{3+}), a reducing agent is added to convert ferric iron (Fe^{3+}) to ferrous iron (Fe^{2+}). The ferric iron concentration can then be calculated by subtracting the ferrous iron concentration from the total iron concentration.[\[4\]](#)[\[5\]](#)

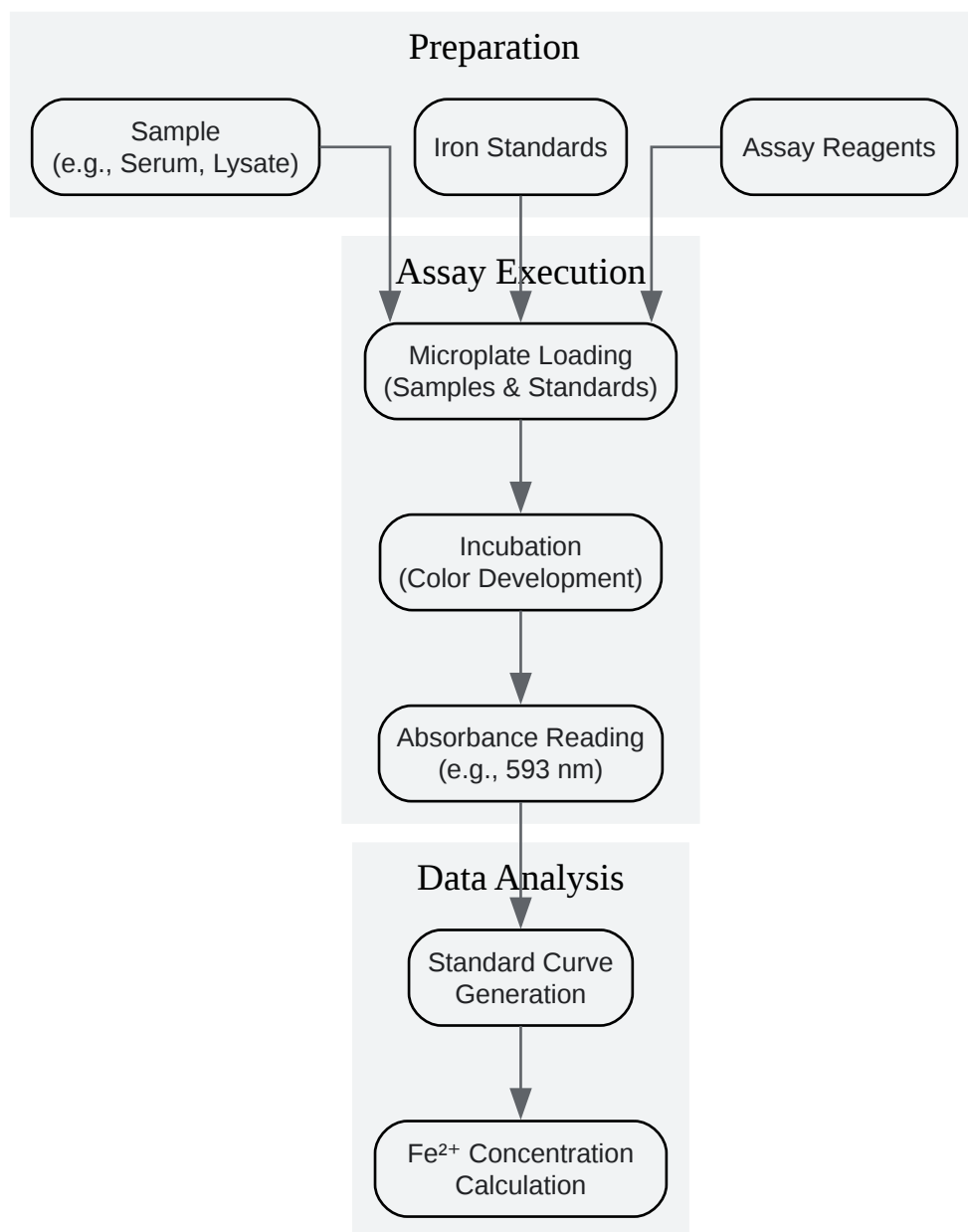
Generalized Experimental Workflow

The following is a generalized protocol for a typical colorimetric **ferrous ion** assay. Specific details such as reagent volumes, incubation times, and sample preparation steps will vary between kits, and the manufacturer's protocol should always be followed.

- Sample Preparation: Prepare samples (e.g., serum, tissue homogenates, cell lysates) as per the kit's instructions.[\[1\]](#)[\[6\]](#) This may involve dilution, homogenization, or centrifugation.[\[1\]](#)[\[6\]](#)
- Standard Curve Preparation: Prepare a series of standards with known ferrous iron concentrations.[\[1\]](#) These will be used to generate a standard curve for quantifying the iron concentration in the samples.
- Assay Reaction:
 - For ferrous iron (Fe^{2+}) measurement, add the sample and the chromogenic reagent to a microplate well.
 - For total iron measurement, add a reducing agent to the sample prior to the addition of the chromogenic reagent to convert Fe^{3+} to Fe^{2+} .[\[4\]](#)[\[5\]](#)
- Incubation: Incubate the plate at a specified temperature (e.g., room temperature or 37°C) for a designated period to allow for color development.[\[1\]](#)[\[5\]](#)
- Measurement: Measure the absorbance of each well at the recommended wavelength (e.g., 593 nm) using a microplate reader.[\[1\]](#)[\[5\]](#)
- Data Analysis: Subtract the blank reading from all measurements. Plot the standard curve and determine the ferrous iron concentration of the samples based on their absorbance values.

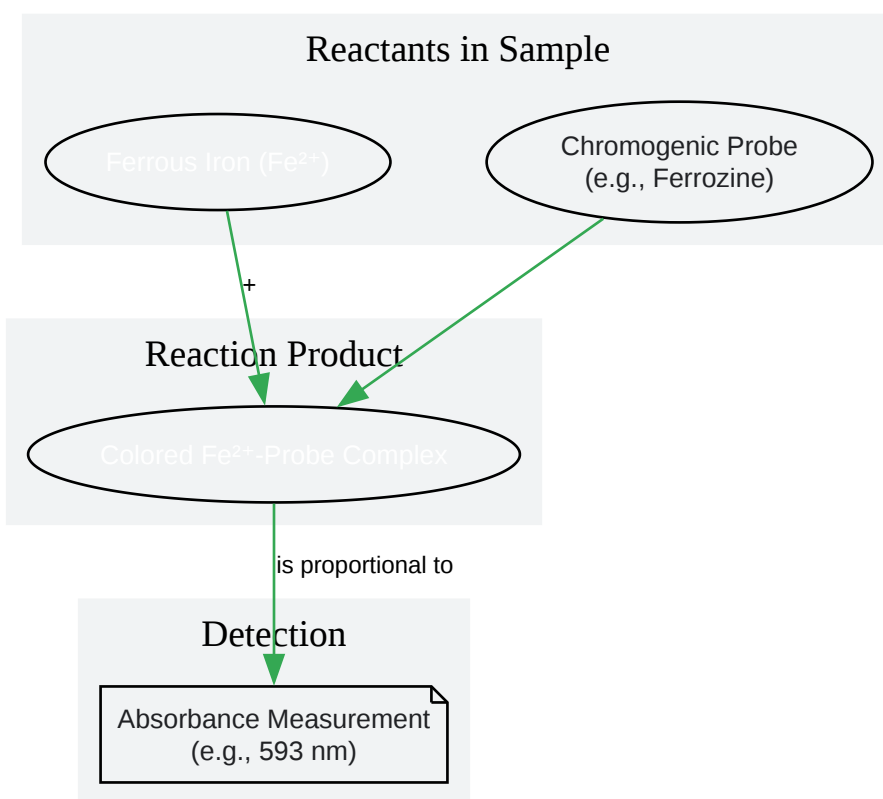
Visualizing the Process

To better understand the experimental process and the underlying detection principle, the following diagrams have been generated.



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Generalized workflow for a commercial **ferrous ion** assay.



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Principle of colorimetric **ferrous ion** detection.

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